

Technical Guide: Physical Properties and Applications of 1,12-Dibromododecane-d24

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Compound of Interest

Compound Name: 1,12-Dibromododecane-d24

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of 1,12-Dibromododecane and its deuterated analog, **1,12-Dibromododecane-d24**. It includes a summary of key physical data, general experimental methodologies for their determination, and a discussion of the applications of these compounds in research and development.

Introduction

1,12-Dibromododecane is a linear alkyl dihalide that serves as a versatile intermediate in organic synthesis.^{[1][2][3]} Its deuterated counterpart, **1,12-Dibromododecane-d24**, is the deuterium-labeled version of 1,12-Dibromododecane.^[4] Stable heavy isotopes, such as the deuterium in **1,12-Dibromododecane-d24**, are incorporated into molecules primarily to serve as tracers for quantification during drug development.^[4] Deuteration can potentially influence the pharmacokinetic and metabolic profiles of drug candidates.^[4]

Physical Properties

Detailed physical property data for **1,12-Dibromododecane-d24** is not extensively available in public literature. However, the physical properties of deuterated compounds are generally very

similar to their non-deuterated counterparts. The primary difference is a slight increase in molecular weight due to the presence of deuterium atoms. The following tables summarize the known physical properties of 1,12-Dibromododecane.

Table 1: General and Physical Properties of 1,12-Dibromododecane

Property	Value
Molecular Formula	C ₁₂ H ₂₄ Br ₂ [2] [5] [6] [7] [8] [9] [10]
Molecular Weight	328.13 g/mol [2] [6] [8] [9] [11]
Appearance	Off-white to pale brown crystalline solid [2] [6]
Melting Point	38-42 °C [2] [5] [6] [11] [12]
Boiling Point	215 °C at 15 mmHg [2] [6] [11] [12]
Density	Approximately 1.3 g/cm ³ [5]
Flash Point	>110 °C (>230 °F) [6] [11]

Table 2: Solubility Profile of 1,12-Dibromododecane

Solvent	Solubility
Water	Insoluble [1] [7]
Hot Methanol	Soluble [2] [6] [12]
Organic Solvents (e.g., ethanol, ether)	Soluble [1] [7]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **1,12-Dibromododecane-d24** are not readily available in the public domain, the following are general methodologies used for determining the key physical properties of organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a crystalline solid like 1,12-Dibromododecane, this is typically a sharp range.

- Method: A small, powdered sample of the compound is placed in a capillary tube and heated in a melting point apparatus. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Method: For a high-boiling point liquid like 1,12-Dibromododecane, vacuum distillation is often employed. The liquid is heated in a distillation apparatus under reduced pressure. The temperature of the vapor is measured with a thermometer as it passes into the condenser. The observed boiling point is then reported along with the pressure at which it was measured.

Density Measurement

Density is the mass per unit volume of a substance.

- Method: A known volume of the molten compound is carefully measured using a graduated cylinder or pycnometer. The mass of this volume is then determined using an analytical balance. The density is calculated by dividing the mass by the volume.

Solubility Assessment

Solubility is the property of a solid, liquid, or gaseous chemical substance called a solute to dissolve in a solid, liquid, or gaseous solvent.

- Method: A small, measured amount of the solute (1,12-Dibromododecane) is added to a specific volume of the solvent in a test tube. The mixture is agitated and observed for dissolution. The process can be repeated with increasing amounts of the solute to determine the approximate solubility at a given temperature.

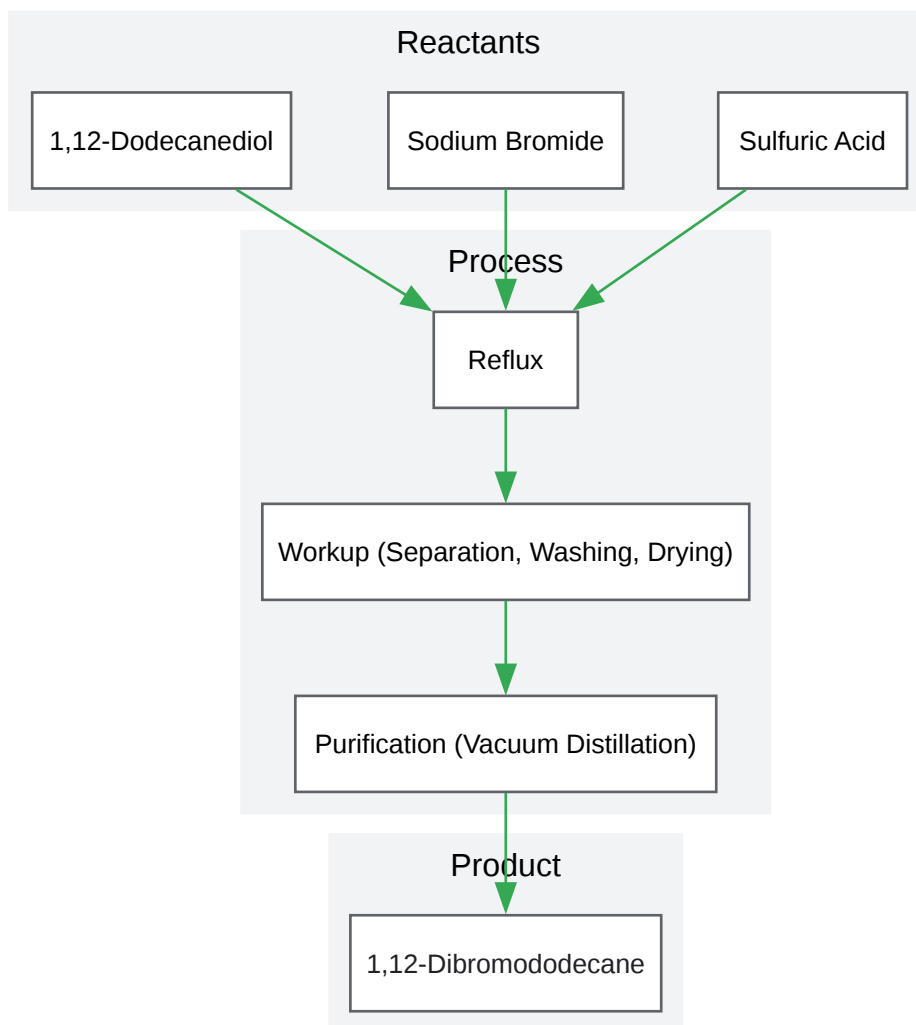
Synthesis and Applications

Synthesis of 1,12-Dibromododecane

1,12-Dibromododecane can be synthesized from 1,12-dodecanediol. The following is a general laboratory-scale synthesis.

- **Reaction:** In a flask, 1,12-dodecanediol is reacted with sodium bromide in the presence of concentrated sulfuric acid. The mixture is heated to reflux for several hours. After cooling, the organic layer is separated, washed, dried, and purified by vacuum distillation to yield 1,12-Dibromododecane.

Synthesis of 1,12-Dibromododecane



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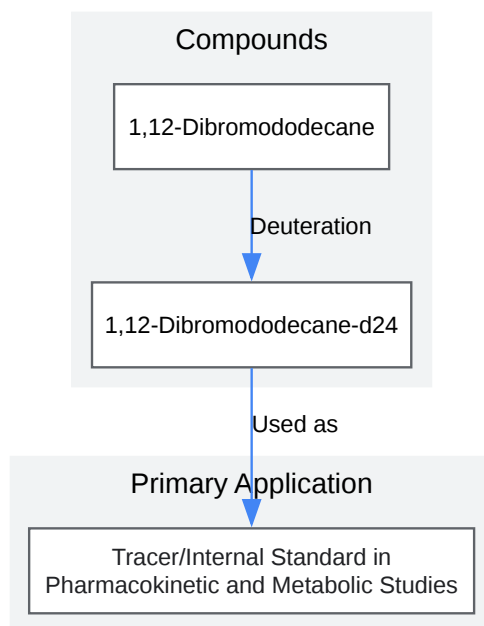
Caption: A workflow diagram for the synthesis of 1,12-Dibromododecane.

Applications of Deuterated Compounds

Deuterium-labeled compounds like **1,12-Dibromododecane-d24** are valuable tools in scientific research, particularly in the field of drug development.

- **Metabolic and Pharmacokinetic Studies:** Deuterated compounds are used as stable isotope tracers to study the absorption, distribution, metabolism, and excretion (ADME) of drugs.
- **Internal Standards:** In analytical techniques such as mass spectrometry, deuterated compounds serve as excellent internal standards for accurate quantification of the non-deuterated analyte.

Relationship and Application of 1,12-Dibromododecane and its Deuterated Form



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Caption: The role of **1,12-Dibromododecane-d24** as a tracer.

Conclusion

1,12-Dibromododecane-d24, as the deuterated form of 1,12-Dibromododecane, is a specialized chemical primarily used in research and development for its properties as a stable isotope tracer. While its physical properties are not extensively documented, they are expected to be nearly identical to those of its non-deuterated analog. The data and general methodologies presented in this guide provide a foundational understanding for researchers and professionals working with this and similar compounds.

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